

# Synonyms for diethylene glycol dibutyl ether (e.g., Dibutyl carbitol)

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## Compound of Interest

Compound Name: Diethylene glycol dibutyl ether

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## Diethylene Glycol Dibutyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diethylene glycol dibutyl ether**, also known by trade names such as Dibutyl Carbitol, is a versatile, high-boiling point, aprotic solvent with a wide range of applications in industrial and research settings. Its unique combination of properties, including excellent solvency for non-polar substances, thermal stability, and low volatility, makes it a valuable medium for various chemical reactions and formulations. This technical guide provides an in-depth overview of its synonyms, chemical and physical properties, and key applications, with a focus on experimental protocols and relevant biological pathways for researchers in drug development and related fields.

### Synonyms and Chemical Identity

**Diethylene glycol dibutyl ether** is known by a variety of synonyms in the chemical literature and commercial products. A comprehensive list is provided in Table 1 for easy reference.

Table 1: Synonyms for **Diethylene Glycol Dibutyl Ether**

Common Name/Trade Name	Systematic Name	Other Names
Dibutyl carbitol[1]	1-[2-(2-butoxyethoxy)ethoxy]butane[1]	Bis(2-butoxyethyl) ether[1]
Butyl diglyme[1]	2-Butoxyethyl ether	Di-(2-butoxyethyl)-ether[2]
Diethylene glycol di-n-butyl ether[1]	5,8,11-Trioxapentadecane[1]	Dibutyl diglycol (DBDG)[2]
Butex[1]	Ether, bis(2-butoxyethyl)[1]	2,2'-Dibutoxyethyl ether[1]
DEGDBE[1]	Butane, 1,1'-[oxybis(2,1-ethanediyl oxy)]bis-[1]	Di-n-butyl Carbitol

## Physicochemical Properties

The utility of **diethylene glycol dibutyl ether** stems from its distinct physical and chemical properties. A summary of its key quantitative data is presented in Table 2.

Table 2: Physicochemical Properties of **Diethylene Glycol Dibutyl Ether**

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O <sub>3</sub>	[1]
Molecular Weight	218.33 g/mol	[1]
CAS Number	112-73-2	[2]
Appearance	Clear, colorless liquid	[2]
Odor	Characteristic, mild	[2]
Boiling Point	256 °C (493 °F) at 760 mmHg	[1][3]
Melting Point	-60.2 °C (-76 °F)	[1][3]
Density	0.885 g/mL at 20 °C	[1][3]
Solubility in Water	< 1 mg/mL at 22 °C (Insoluble)	[1][3]
Solubility in Organic Solvents	Miscible with ethanol, acetone, benzene, ether	[2]
Vapor Pressure	0.02 mmHg at 20 °C	[1][3]
Flash Point	118 °C (245 °F)	[1][3]
Autoignition Temperature	310 °C (590 °F)	[1][3]

## Applications and Experimental Protocols

**Diethylene glycol dibutyl ether**'s inert nature and high boiling point make it a suitable solvent for a variety of chemical transformations.

### Grignard Reactions

Due to its ability to solvate metal cations and its high thermal stability, **diethylene glycol dibutyl ether** is an excellent solvent for Grignard reactions.[2]

Experimental Protocol: Preparation of Ethylmagnesium Bromide

- **Apparatus Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, a dropping funnel, and a nitrogen inlet is assembled. All glassware must be

thoroughly dried to prevent quenching of the Grignard reagent.

- Reagents:
  - Magnesium turnings (1 equivalent)
  - Ethyl bromide (1 equivalent)
  - Anhydrous **diethylene glycol dibutyl ether**
- Procedure:
  - Place the magnesium turnings in the reaction flask under a nitrogen atmosphere.
  - Add a small portion of the **diethylene glycol dibutyl ether** to cover the magnesium.
  - Dissolve the ethyl bromide in **diethylene glycol dibutyl ether** in the dropping funnel.
  - Add a small amount of the ethyl bromide solution to the magnesium suspension to initiate the reaction. Initiation may be indicated by a slight warming of the mixture or the appearance of bubbles.
  - Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, continue to stir the mixture at room temperature or with gentle heating (e.g., 40 °C) until the magnesium is consumed.
  - The resulting Grignard reagent is a grayish solution and should be used immediately or stored under an inert atmosphere.

## Lipase-Catalyzed Transesterification

**Diethylene glycol dibutyl ether** has been explored as a benign solvent for enzymatic reactions, such as lipase-catalyzed transesterification for biodiesel production. It has been shown to be highly compatible with immobilized lipases, leading to higher enzyme activities and stabilities compared to other solvents like t-butanol.

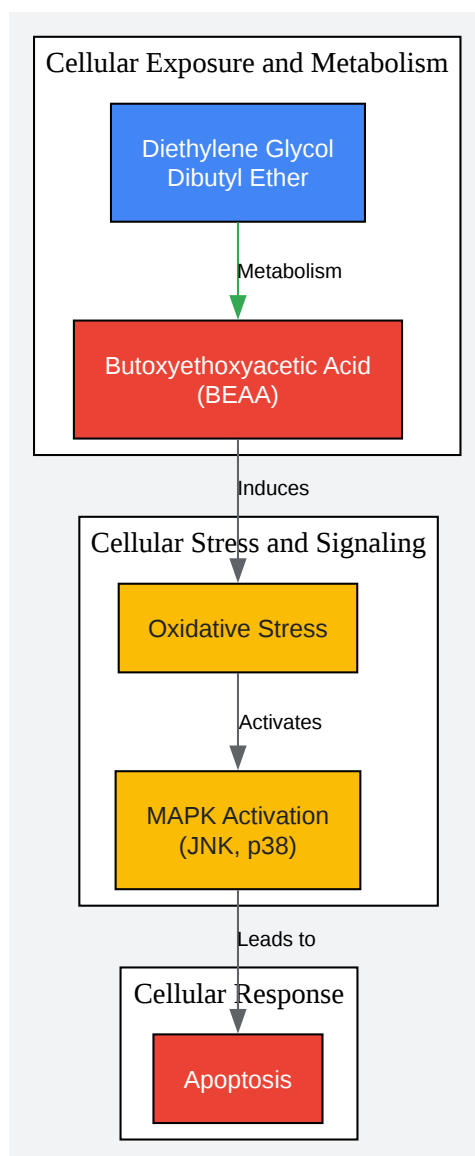
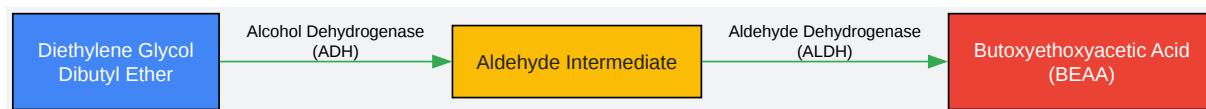
## Experimental Protocol: Lipase-Catalyzed Transesterification of Triglycerides

- Materials:
  - Triglyceride source (e.g., vegetable oil)
  - Methanol or other short-chain alcohol
  - Immobilized lipase (e.g., *Candida antarctica* lipase B)
  - **Diethylene glycol dibutyl ether** (solvent)
- Procedure:
  - In a temperature-controlled reaction vessel, dissolve the triglyceride in **diethylene glycol dibutyl ether**.
  - Add the immobilized lipase to the mixture.
  - Initiate the reaction by adding the alcohol (e.g., methanol) to the mixture. The alcohol may be added stepwise to minimize enzyme deactivation.
  - Maintain the reaction at a constant temperature (e.g., 40-50 °C) with continuous stirring.
  - Monitor the progress of the reaction by taking samples at regular intervals and analyzing the conversion of triglycerides to fatty acid methyl esters (FAMES) using techniques such as gas chromatography (GC).
  - Upon completion, separate the immobilized lipase from the reaction mixture by filtration for potential reuse.
  - The product mixture can be purified by removing the excess alcohol and separating the glycerol byproduct.

## Metabolic Pathway and Toxicological Signaling

While **diethylene glycol dibutyl ether** itself is relatively inert, like other glycol ethers, it can be metabolized in the body. The primary metabolic pathway for diethylene glycol ethers involves

oxidation to their corresponding alkoxyacetic acids. For **diethylene glycol dibutyl ether**, this would result in the formation of butoxyethoxyacetic acid (BEAA).



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